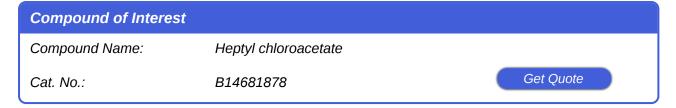


Physical properties of Heptyl chloroacetate (boiling point, density)

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An In-depth Technical Guide to the Physical Properties of Heptyl Chloroacetate

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a detailed overview of the known physical properties of **heptyl chloroacetate**, specifically its boiling point and density.

Physicochemical Data Summary

The physical properties of **heptyl chloroacetate** (CAS Number: 34589-22-5) are crucial for its handling, application in synthetic protocols, and for purification processes. A summary of the available data is presented in the table below.

Physical Property	Value	Source
Boiling Point	229.3 °C (calculated)	[No specific experimental value found in search results]
Density	Data not available	[No specific experimental value found in search results]
Molecular Formula	C9H17ClO2	[1][2][3]
Molecular Weight	192.68 g/mol	[1][2][4]



It is important to note that an experimentally determined boiling point and density for **heptyl chloroacetate** were not readily available in the public domain. The provided boiling point is a calculated value. For rigorous scientific work, experimental determination of these properties is recommended.

Experimental Protocols

The following sections detail standardized experimental methodologies for the determination of boiling point and density for a liquid compound such as **heptyl chloroacetate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and effective method for determining the boiling point of a small sample is the micro-boiling point or Thiele tube method.[5][6]

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or oil bath)
- · Sample of heptyl chloroacetate

Procedure:

- A small amount of **heptyl chloroacetate** (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.



- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[5]
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
 [6] This is the point where the vapor pressure of the sample equals the atmospheric pressure.

Determination of Density

Density is an intrinsic physical property of a substance, defined as its mass per unit volume.[7] [8][9]

Apparatus:

- Pycnometer (a flask with a specific, accurately known volume) or a graduated cylinder and an analytical balance.
- Thermometer
- Water bath (for temperature control)
- Sample of heptyl chloroacetate

Procedure:

• The mass of a clean, dry pycnometer (or graduated cylinder) is accurately measured using an analytical balance.[8]



- The pycnometer is filled with heptyl chloroacetate. Care should be taken to avoid air bubbles.
- The filled pycnometer is placed in a temperature-controlled water bath to allow the liquid to reach thermal equilibrium.
- The volume of the liquid is precisely determined. If using a pycnometer, its known volume is used. If using a graduated cylinder, the volume is read from the markings, noting the bottom of the meniscus.[8]
- The mass of the pycnometer containing the **heptyl chloroacetate** is measured.
- The mass of the heptyl chloroacetate is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.[10]
- The density is then calculated using the formula: Density = Mass / Volume.[7]

Synthesis of Heptyl Chloroacetate: Fischer Esterification

Heptyl chloroacetate can be synthesized via the Fischer esterification of heptan-1-ol with chloroacetic acid, typically in the presence of an acid catalyst such as sulfuric acid.[11][12] The reaction is an equilibrium process.[13]



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